

# Essential Safety and Logistical Information for Handling Calcium Hopantenate Hemihydrate

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## Compound of Interest

Compound Name: Calcium hopantenate hemihydrate

Cat. No.: B10782648

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans for **Calcium hopantenate hemihydrate**.

Chemical Identifier:

- Name: **Calcium hopantenate hemihydrate**
- CAS Number: 17097-76-6
- Appearance: White to off-white powder[1]

Hazard Assessment: Based on data for similar compounds such as Calcium D-Pantothenate, **Calcium hopantenate hemihydrate** is not classified as a hazardous substance.[2] However, it is crucial to handle it as a potential irritant and to avoid dust formation, as with any chemical powder. The product is noted to be capable of dust explosion, so avoiding dust accumulation and sources of ignition is important.

## Personal Protective Equipment (PPE)

The following personal protective equipment is recommended to ensure the safety of laboratory personnel when handling **Calcium hopantenate hemihydrate**.

PPE Category	Item	Specification	Purpose
Hand Protection	Chemical-resistant gloves	Nitrile or latex	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	ANSI Z87.1-compliant	To protect eyes from dust particles.
Body Protection	Laboratory coat	Standard	To protect skin and clothing from contamination.
Respiratory Protection	Dust mask or respirator	NIOSH-approved (e.g., N95)	Recommended when handling large quantities or if dust is generated.

## Operational Plan

A systematic approach to handling **Calcium hopantenate hemihydrate** from receipt to disposal is critical for safety and to maintain the integrity of the compound.

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a cool, dry, and well-ventilated area, away from direct sunlight and moisture.[\[1\]](#)[\[3\]](#) The compound is described as hygroscopic.[\[4\]](#)
- Recommended storage temperature is room temperature.[\[1\]](#)

### 2. Handling and Weighing:

- Handle in a well-ventilated area, preferably in a chemical fume hood or a designated weighing enclosure to minimize dust exposure.
- Use dedicated spatulas and weighing boats.

- Avoid creating dust. If dust is formed, use appropriate respiratory protection.[5]
- After handling, wash hands thoroughly with soap and water.

### 3. Spill Management:

- In case of a small spill, carefully sweep or vacuum the powder, avoiding dust generation.
- Place the spilled material into a sealed container for disposal.
- For large spills, evacuate the area and follow emergency procedures.

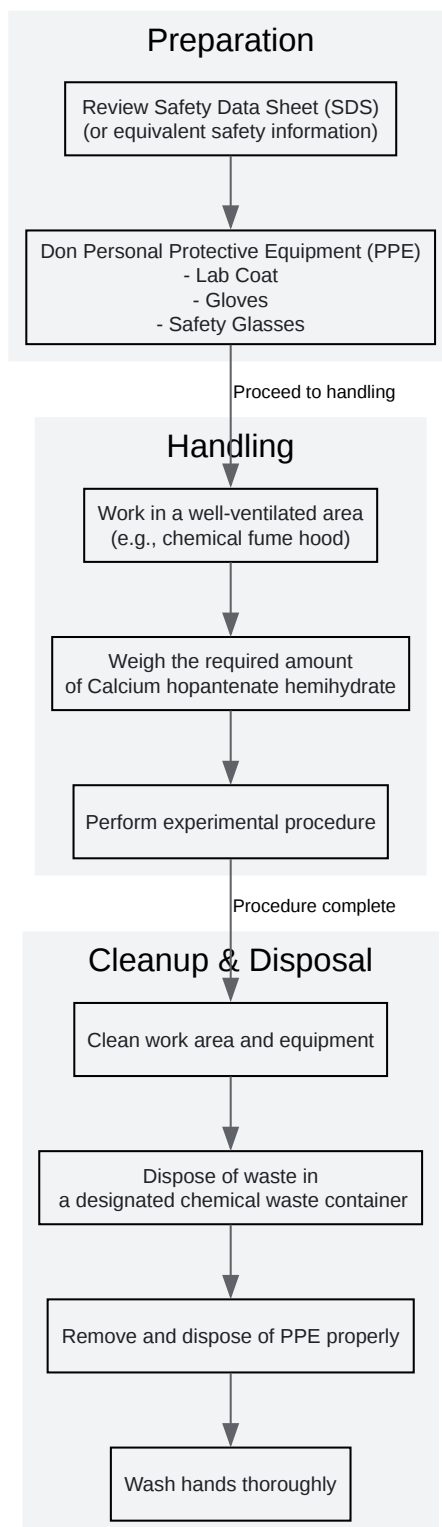
## Disposal Plan

Proper disposal of **Calcium hopantenate hemihydrate** and its contaminated waste is essential to prevent environmental contamination and ensure regulatory compliance.

- **Unused Product:** Dispose of as chemical waste in accordance with local, state, and federal regulations. Do not discharge into drains or the environment.[5]
- **Contaminated Materials:** Gloves, wipes, and other disposable materials contaminated with the compound should be placed in a sealed bag or container and disposed of as chemical waste.
- **Empty Containers:** Triple rinse with a suitable solvent and dispose of the rinsate as chemical waste. The empty container can then be disposed of as regular laboratory waste, depending on local regulations.

### Experimental Workflow for Handling **Calcium Hopantenate Hemihydrate**

## Safe Handling Workflow for Calcium Hopantenate Hemihydrate



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Caption: Workflow for the safe handling of **Calcium hopantenate hemihydrate**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Calcium Hopantenate Hemihydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10782648#personal-protective-equipment-for-handling-calcium-hopantenate-hemihydrate]

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